4-(4-Chlorophenyl)-2-hydroxybenzoic acid chemical properties

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Compound of Interest

Compound Name:	*4-(4-Chlorophenyl)-2-hydroxybenzoic acid*
CAS No.:	*1261995-96-3*
Cat. No.:	*B593986*

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An In-depth Technical Guide to the Chemical Properties of **4-(4-Chlorophenyl)-2-hydroxybenzoic Acid**

Introduction

4-(4-Chlorophenyl)-2-hydroxybenzoic acid (CAS No. 1261995-96-3) is a biphenyl derivative of salicylic acid. This structural motif, combining a salicylic acid core with a substituted biphenyl system, is of significant interest to researchers in medicinal chemistry and materials science.[1][2][3] The salicylic acid moiety is a well-established pharmacophore known for its anti-inflammatory, analgesic, and other biological activities, while the biphenyl scaffold is prevalent in numerous pharmacologically active compounds and functional materials.[1][2][3] This guide provides a comprehensive overview of the chemical properties, synthesis, and analytical characterization of this compound, offering field-proven insights for its application in research and development.

Chemical Identity and Physicochemical Properties

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The foundational step in utilizing any chemical compound is a thorough understanding of its identity and core properties. **4-(4-Chlorophenyl)-2-hydroxybenzoic acid** is a bifunctional molecule featuring a carboxylic acid and a phenolic hydroxyl group, ortho to each other on one phenyl ring, which is in turn connected to a 4-chlorophenyl group at the para position relative to the carboxyl group.

Caption: Chemical structure of **4-(4-Chlorophenyl)-2-hydroxybenzoic acid**.

A summary of its key identifiers and physicochemical properties is presented below. While extensive experimental data for this specific molecule is not widely published, the values are based on data from suppliers and predictions derived from its structural analogues.[4]

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Property	Value / Description	Source
IUPAC Name	4-(4-Chlorophenyl)-2-hydroxybenzoic acid	-
Synonym(s)	4'-Chloro-3-hydroxy-[1,1'-biphenyl]-4-carboxylic acid	
CAS Number	1261995-96-3	[4]
Molecular Formula	$C_{13}H_9ClO_3$	[4]
Molecular Weight	248.66 g/mol	[4]
Appearance	Predicted: White to off-white solid/powder	-
Melting Point	Not available. Analog 4-(4-Chlorophenyl)benzoic acid melts at 289-291 °C. The intramolecular H-bond in the target molecule may lower the melting point relative to this analog.	[5]
Solubility	Predicted: Soluble in polar organic solvents (e.g., DMSO, DMF, methanol, ethanol); sparingly soluble in water.	-
pKa	Predicted: ~3-4 for the carboxylic acid; ~9-10 for the phenolic hydroxyl. The acidity of the carboxylic acid is enhanced by the ortho-hydroxyl group, similar to salicylic acid.	-

Proposed Synthesis Pathway: Suzuki-Miyaura Cross-Coupling

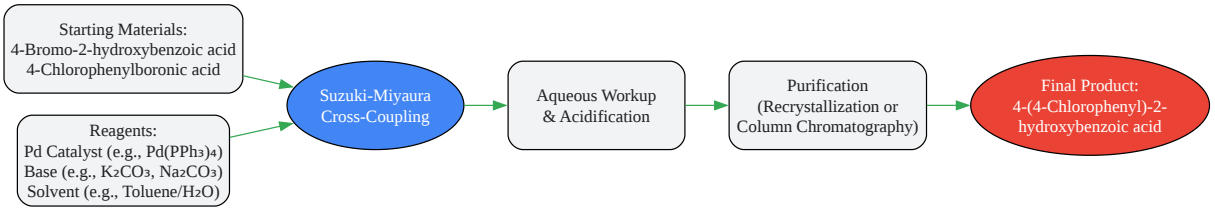
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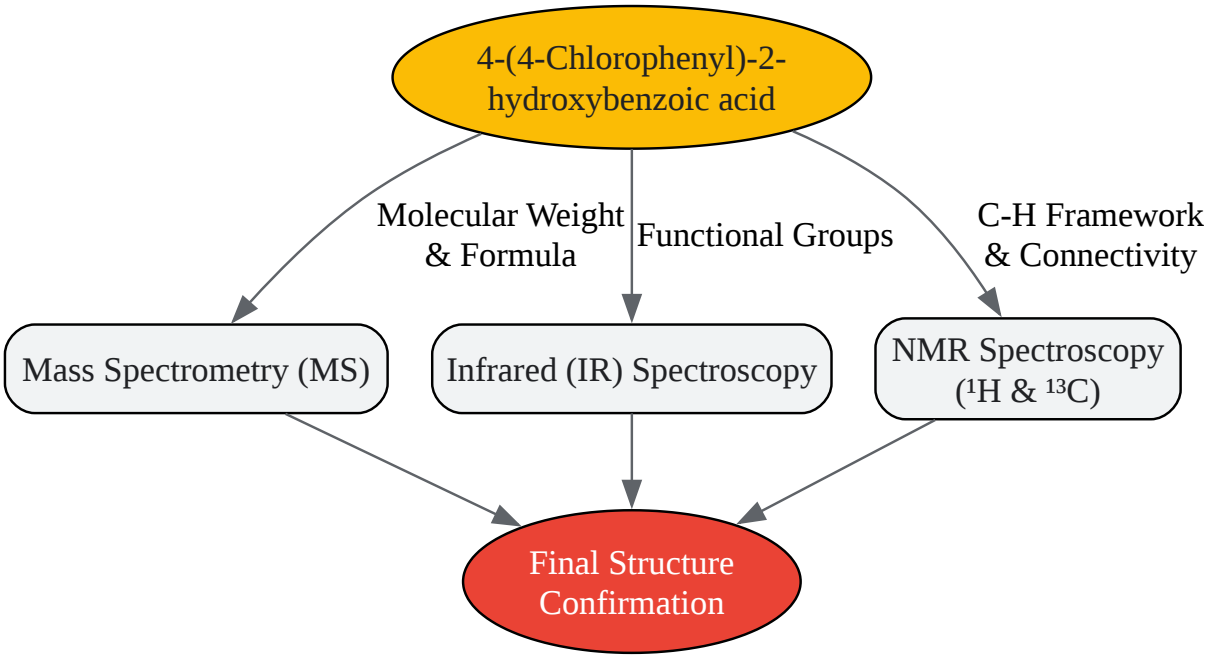
The creation of the C-C bond between the two aromatic rings is the key step in synthesizing this molecule. The Suzuki-Miyaura cross-coupling reaction is the industry-standard methodology for this transformation due to its high efficiency, functional group tolerance, and mild reaction conditions.[6][7][8] The logical and field-proven approach involves coupling a suitably halogenated salicylic acid derivative with 4-chlorophenylboronic acid.

Causality of Experimental Design

The choice of starting materials is critical. 4-Bromo-2-hydroxybenzoic acid is an ideal substrate. The carbon-bromine bond is more reactive towards palladium-catalyzed oxidative addition than a carbon-chlorine bond, ensuring selective reaction at the desired position.[6] Protecting the acidic protons of the hydroxyl and carboxyl groups (e.g., as methyl ethers/esters) is often recommended to prevent side reactions with the base, though with careful choice of base and conditions, the reaction can sometimes proceed without protection.

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